

# Commercial Sources and Application Notes for High-Purity 2-Oxoglutaryl-CoA

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## Compound of Interest

Compound Name: 2-oxoglutaryl-CoA

Cat. No.: B15550152

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of commercial sources for high-purity **2-oxoglutaryl-CoA**, a critical intermediate in the citric acid cycle, and its applications in research and drug development. It includes application notes, detailed experimental protocols, and visualizations to facilitate its use in the laboratory.

## Commercial Availability

High-purity **2-oxoglutaryl-CoA** is available from specialized biochemical suppliers. While a comprehensive list is challenging to maintain due to fluctuating stock and catalog changes, researchers can inquire with the following reputable vendors known for supplying enzyme substrates and cofactors:

- MedchemExpress: Appears to offer **2-oxoglutaryl-CoA**. Researchers should contact them directly for the most up-to-date information on purity, formulation, and availability.[\[1\]](#)
- Sigma-Aldrich (Merck): A well-established supplier of a vast range of biochemicals. While a direct product link was not immediately found, they are a primary source for similar compounds and custom synthesis inquiries are often possible.
- Cayman Chemical: Specializes in lipids, enzyme inhibitors, and assay kits. They are a potential source for **2-oxoglutaryl-CoA** or related derivatives.

- Santa Cruz Biotechnology: Offers a wide array of biochemicals for research.

Table 1: Representative Commercial Product Information for **2-Oxoglutaryl-CoA**

Parameter	Representative Data	Source
Product Name	2-Oxoglutaryl-coenzyme A	MedchemExpress[1]
Synonyms	2-Oxoglutaryl-CoA, $\alpha$ -Ketoglutaryl-CoA	PubChem
Molecular Formula	$C_{26}H_{40}N_7O_{20}P_3S$	MedchemExpress[1]
Molecular Weight	895.62 g/mol	MedchemExpress[1]
Purity	Typically >95% (Contact supplier for specific lot CoA)	General Supplier Information
Formulation	Typically supplied as a lyophilized powder or a frozen solution.	General Supplier Information
Storage	Store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	General Supplier Information

Note: Researchers should always request a lot-specific Certificate of Analysis (CoA) from the supplier to obtain precise data on purity, formulation, and storage conditions.

## Application Notes

### In Vitro Enzyme Assays

High-purity **2-oxoglutaryl-CoA** is a critical substrate for studying the kinetics and regulation of the  $\alpha$ -ketoglutarate dehydrogenase ( $\alpha$ -KGDH) complex, a key control point in the citric acid cycle.[2][3][4][5][6] In vitro assays using purified  $\alpha$ -KGDH and **2-oxoglutaryl-CoA** can be used to:

- Screen for inhibitors or activators of the  $\alpha$ -KGDH complex.
- Characterize the enzymatic mechanism and determine kinetic parameters (K<sub>m</sub>, V<sub>max</sub>).

- Investigate the effects of post-translational modifications or allosteric regulators on enzyme activity.

The activity of the  $\alpha$ -KGDH complex is typically monitored by measuring the rate of NADH production, which has a characteristic absorbance at 340 nm.<sup>[3]</sup>

## Metabolic Pathway Analysis

**2-Oxoglutaryl-CoA** can be used as a standard in metabolomics studies to identify and quantify its levels in biological samples. This is crucial for understanding the metabolic flux through the citric acid cycle and identifying metabolic bottlenecks in various disease states.<sup>[7]</sup> Techniques such as liquid chromatography-mass spectrometry (LC-MS) are often employed for the sensitive and specific detection of acyl-CoA species.

## Drug Discovery and Development

Given the central role of the  $\alpha$ -KGDH complex in cellular metabolism, it is a potential target for therapeutic intervention in diseases such as cancer and neurodegenerative disorders. High-purity **2-oxoglutaryl-CoA** is essential for the development and validation of high-throughput screening assays to identify novel drug candidates that modulate the activity of this enzyme complex.

## Experimental Protocols

### Protocol: In Vitro Assay of $\alpha$ -Ketoglutarate Dehydrogenase ( $\alpha$ -KGDH) Activity

This protocol is a representative method for measuring the activity of the  $\alpha$ -KGDH complex using **2-oxoglutaryl-CoA** as a substrate. This is based on commercially available  $\alpha$ -KGDH activity assay kits.<sup>[2][3][4][5][6]</sup>

Materials:

- High-purity **2-oxoglutaryl-CoA**
- Purified  $\alpha$ -ketoglutarate dehydrogenase ( $\alpha$ -KGDH) complex (or mitochondrial extract)
- Assay Buffer (e.g., 50 mM potassium phosphate, 1 mM MgCl<sub>2</sub>, pH 7.5)

- Cofactors:
  - Thiamine pyrophosphate (TPP)
  - Coenzyme A (CoA)
  - NAD<sup>+</sup>
- 96-well UV-transparent microplate
- Microplate reader capable of measuring absorbance at 340 nm

**Procedure:**

- Reagent Preparation:
  - Prepare a stock solution of **2-oxoglutaryl-CoA** in the assay buffer. The final concentration in the assay will typically be in the low micromolar range.
  - Prepare stock solutions of TPP, CoA, and NAD<sup>+</sup> in the assay buffer.
  - Prepare the  $\alpha$ -KGDH enzyme solution in the assay buffer. The optimal concentration should be determined empirically.
- Assay Reaction:
  - Set up the reaction mixture in each well of the 96-well plate as described in Table 2. Include appropriate controls (e.g., no enzyme, no substrate).
  - Initiate the reaction by adding the  $\alpha$ -KGDH enzyme solution.
  - Immediately place the plate in the microplate reader.
- Data Acquisition:
  - Measure the increase in absorbance at 340 nm over time (kinetic mode) at a constant temperature (e.g., 37°C). The rate of NADH production is directly proportional to the  $\alpha$ -KGDH activity.

- Data Analysis:
  - Calculate the initial reaction velocity ( $V_0$ ) from the linear portion of the absorbance vs. time curve.
  - Use the Beer-Lambert law ( $\epsilon$  for NADH at 340 nm =  $6220 \text{ M}^{-1}\text{cm}^{-1}$ ) to convert the rate of change in absorbance to the rate of NADH production.

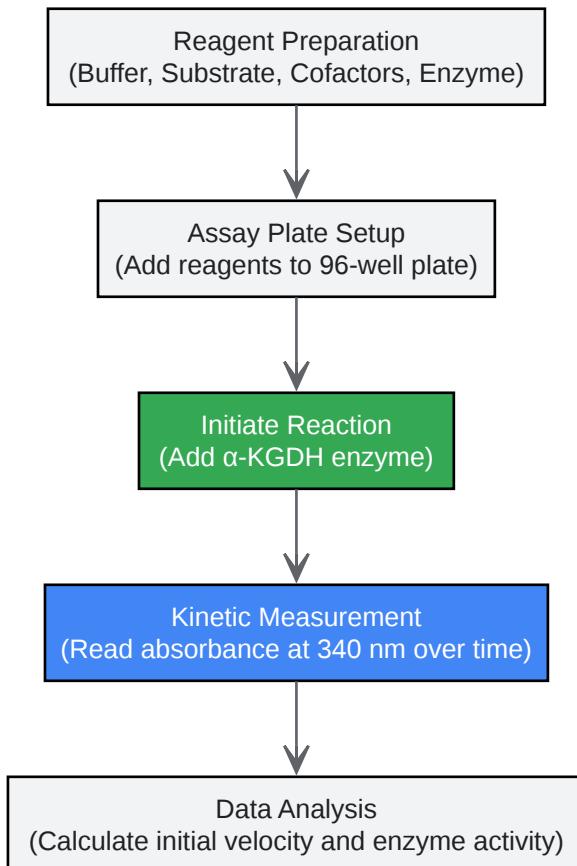
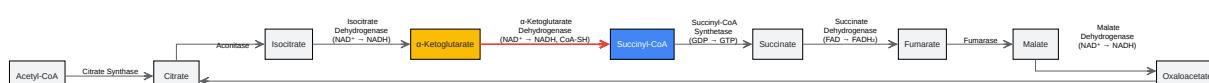
Table 2:  $\alpha$ -KGDH Activity Assay Reaction Mixture

Component	Volume ( $\mu\text{L}$ )	Final Concentration
Assay Buffer	X	-
2-Oxoglutaryl-CoA	10	0.5 mM
TPP	5	0.2 mM
CoA	5	0.1 mM
NAD <sup>+</sup>	10	2 mM
$\alpha$ -KGDH Enzyme	10	Variable
Total Volume	100	

## Visualizations

### Signaling Pathway: The Citric Acid Cycle

The following diagram illustrates the central role of **2-oxoglutaryl-CoA** in the citric acid cycle (Krebs cycle).



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